

# Escaline Hydrochloride: Comprehensive Disposal and Compliance Guide

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## Compound of Interest

Compound Name: Escaline (hydrochloride)

CAS No.: 3166-82-3

Cat. No.: B592906

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## Executive Summary & Regulatory Status

Escaline hydrochloride (4-ethoxy-3,5-dimethoxy-phenethylamine) is a potent psychoactive phenethylamine and a structural analog of Mescaline.[1]

**Critical Regulatory Warning:** In the United States, Escaline is treated as a Schedule I Controlled Substance under the Federal Analogue Act (21 U.S.C. § 813) due to its structural and pharmacological similarity to Mescaline. All disposal procedures must strictly adhere to DEA (21 CFR 1317) and EPA (RCRA) regulations. Unauthorized disposal (e.g., drain pouring) constitutes a federal felony and an environmental hazard.

### Substance Identification:

- Chemical Name: 3,5-dimethoxy-4-ethoxyphenethylamine hydrochloride[1]
- CAS Number: 3166-82-3[1][2]
- Molecular Formula:  $C_{12}H_{19}NO_3$ [2] · HCl
- Physical State: Crystalline Solid

## Risk Assessment & PPE Requirements

Before initiating any disposal workflow, operators must acknowledge the specific hazards. Escaline is a potent serotonin 5-HT<sub>2A</sub> agonist.<sup>[2]</sup> Accidental inhalation or mucosal absorption can induce profound hallucinogenic states, tachycardia, and hypertension.

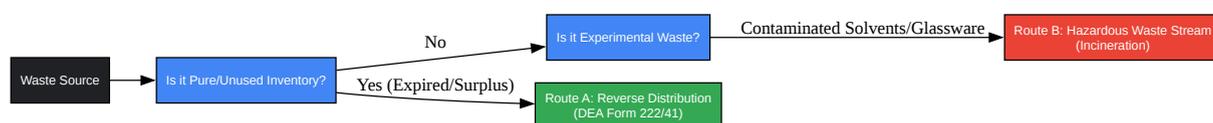
## Personal Protective Equipment (PPE) Matrix

Category	Requirement	Rationale
Respiratory	N95 or P100 Respirator	Prevents inhalation of airborne particulates during weighing or spill cleanup. <sup>[1]</sup>
Dermal	Nitrile Gloves (Double-gloved)	Prevents transdermal absorption. <sup>[1]</sup> Change outer gloves immediately upon contamination.
Ocular	Chemical Safety Goggles	Protects against splashes (if in solution) or airborne dust. <sup>[1]</sup>
Clothing	Tyvek® Lab Coat / Apron	Ensures no particulate retention on personal clothing. <sup>[1]</sup>

## Waste Classification & Segregation

Proper characterization is the foundation of compliance. Escaline HCl does not have a specific "P" or "U" listing under RCRA but is regulated as a Characteristic Hazardous Waste and a Controlled Substance.

## Classification Decision Tree



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Caption: Figure 1. Decision logic for determining the correct disposal pathway based on the physical state and purity of the substance.

## Disposal Protocols

### Protocol A: Reverse Distribution (Pure Substance)

Context: Use this for expired inventory or surplus solid material. This is the only method that legally transfers custody from your DEA registration.

- Inventory Verification:
  - Reconcile the physical mass with your DEA Form 222 receipt records and current inventory log.
  - Any discrepancy must be reported as "Loss/Theft" via DEA Form 106, not disposed of.
- Vendor Selection:
  - Contact a DEA-registered Reverse Distributor.<sup>[3]</sup> Do not send to a standard chemical waste hauler.<sup>[4]</sup>
- Transfer of Custody:
  - Schedule I/II Transfer: The Reverse Distributor will issue a DEA Form 222 to you. You act as the "Supplier" filling the order to return the drug.
- Destruction Documentation:
  - The Reverse Distributor destroys the substance and files DEA Form 41 (Registrant Record of Controlled Substances Destroyed).<sup>[3]</sup>
  - Action: Retain the receipt/invoice from the distributor for 2 years to prove compliant removal.

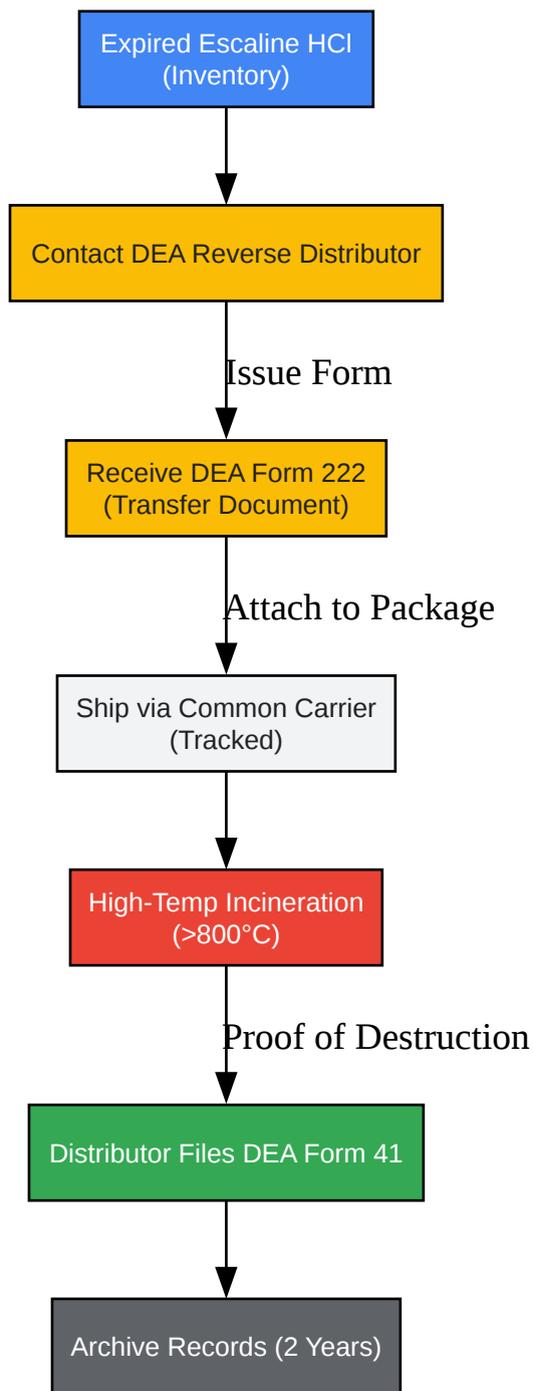
### Protocol B: Experimental Waste (Solutions & Contaminated Items)

Context: Use this for reaction mixtures, mother liquors, contaminated gloves, or bench paper. These cannot be "returned" and must be destroyed on-site or via hazardous waste "Lab Pack."

Mechanism: Thermal Destruction (Incineration). Chemical deactivation (e.g., bleach) is not recommended for bulk disposal as it creates uncharacterized chlorinated byproducts and does not satisfy "non-retrievable" standards for large quantities.

- Segregation:
  - Solids: Place contaminated gloves, weigh boats, and paper in a clear, sealable bag labeled "Hazardous Waste: Toxic - Phenethylamine Contaminated."
  - Liquids: Collect aqueous or organic waste in a compatible carboy.
    - Crucial: Do not mix with oxidizers (Nitric acid/Peroxides) to avoid immediate exothermic reaction.
- Render Non-Retrievable (Wastage):
  - For small liquid remnants (e.g., leftover in a syringe), absorb onto an inert matrix (Kitty Litter or Vermiculite) inside a waste container. This prevents diversion.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Labeling:
  - Apply a Hazardous Waste Label.
  - Constituents: "Ethanol (or solvent used), Escaline HCl (<1%)."
  - Hazard Checkboxes: Toxic, Flammable (if applicable).
- Satellite Accumulation:
  - Store in a locked, dual-access controlled satellite accumulation area (SAA) until pickup.
- Final Destruction:
  - Transfer to a licensed hazardous waste contractor for High-Temperature Incineration.

## Workflow Visualization: Reverse Distribution vs. Destruction



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Caption: Figure 2. The Chain of Custody for compliant removal of controlled substance inventory.

## Emergency Procedures: Spills

Scenario: You drop a vial of 50mg Escaline HCl powder.

- Evacuate & Isolate: Clear the immediate area.[5]
- PPE Up: Don N95 mask and double nitrile gloves.
- Containment:
  - Dry Spill: Do not sweep (creates dust). Cover with wet paper towels (water or ethanol) to dampen the powder. Scoop the damp mass into a waste container.
  - Wet Spill: Cover with vermiculite or absorbent pads.
- Decontamination:
  - Wipe the surface with 10% Bleach solution followed by water. While bleach is not for bulk destruction, it effectively oxidizes trace phenethylamine residues on surfaces.
- Reporting:
  - If the loss is "significant" (subjective, but usually >10% of inventory), you must file DEA Form 106 (Report of Theft or Loss). For minor breakage that is cleaned up, document it in your internal log with a witness signature.

## References

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